

# Application Notes: Aldoxorubicin Hydrochloride in DMSO for In Vitro Assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aldoxorubicin Hydrochloride

Cat. No.: B10815357

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Aldoxorubicin hydrochloride** is a prodrug of the widely used chemotherapeutic agent doxorubicin. It is designed to selectively target tumor tissue by binding to serum albumin and releasing doxorubicin in the acidic microenvironment of tumors. This targeted delivery mechanism aims to enhance efficacy while mitigating the systemic toxicity, particularly the cardiotoxicity, associated with conventional doxorubicin. For in vitro studies, Dimethyl Sulfoxide (DMSO) is a common solvent for dissolving **aldoxorubicin hydrochloride**. These application notes provide detailed information on its solubility, stability, and protocols for its use in cell-based assays.

## Physicochemical and Solubility Data

**Aldoxorubicin hydrochloride** is supplied as a solid and requires dissolution in a suitable solvent for in vitro applications. DMSO is a recommended solvent due to the compound's high solubility.

Parameter	Value	Source
Synonyms	INNO-206, DOXO-EMCH, MC-DOXHZN	[1][2][3]
CAS Number	1361644-26-9	[1]
Molecular Formula	C <sub>37</sub> H <sub>42</sub> N <sub>4</sub> O <sub>13</sub> • HCl	[2]
Formula Weight	787.2 g/mol (as HCl salt)	[2]
Solubility in DMSO	≥ 50 mg/mL (≥ 66.60 mM)	[1]
Appearance	Solid	[2]

Note: Hygroscopic DMSO can significantly impact the solubility of the product; it is recommended to use newly opened DMSO.[1]

## Stability and Storage

Proper storage is critical to maintain the integrity of **aldoxorubicin hydrochloride** in both solid and dissolved forms.

Form	Storage Temperature	Stability	Recommendations	Source
Solid	-20°C	≥ 4 years	Store in a sealed container, protected from moisture.	[2]
In DMSO (Stock Solution)	-80°C	~6 months	Avoid repeated freeze-thaw cycles.	[3][4]
In DMSO (Stock Solution)	-20°C	~1 month	For short-term storage only.	[3][4]

Crucial Note: Aldoxorubicin is unstable in solution. It is highly recommended to prepare solutions freshly before use for optimal and reproducible results.[1][3]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Aldoxorubicin Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution.

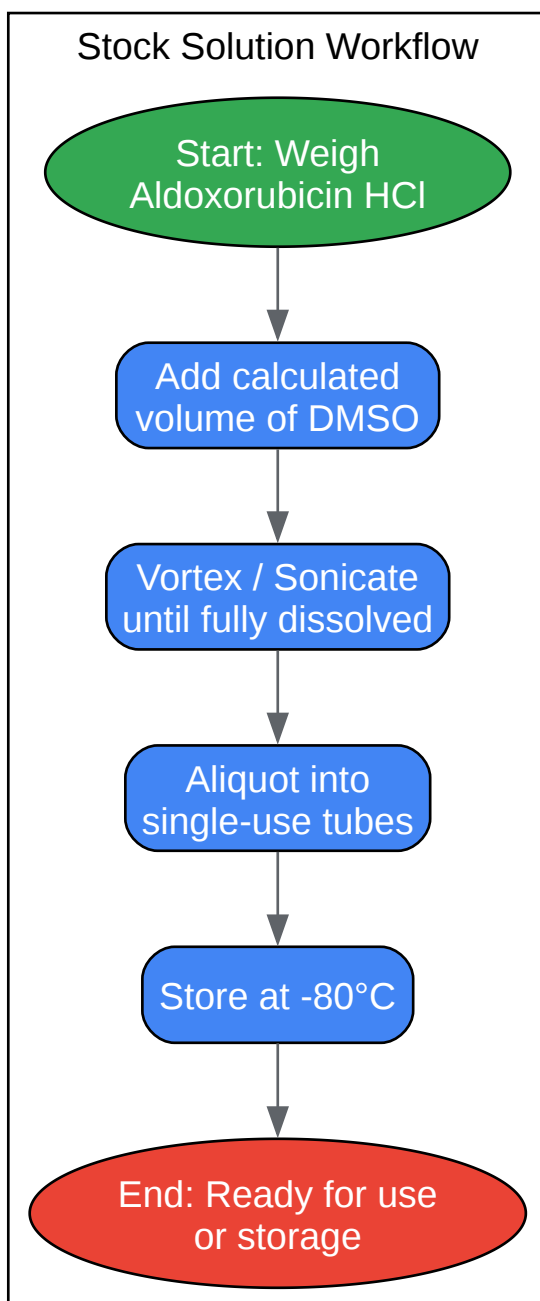
Materials:

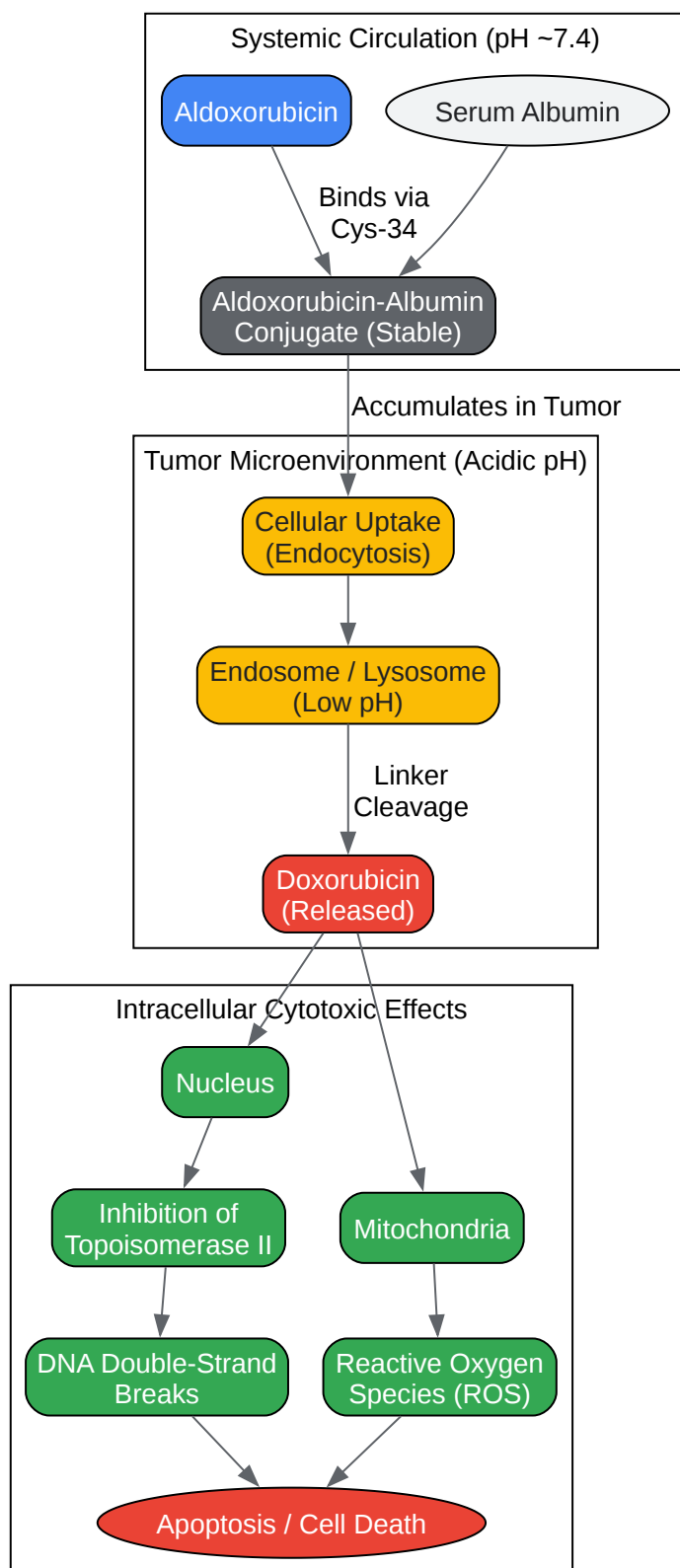
- **Aldoxorubicin Hydrochloride** (solid)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated balance and appropriate personal protective equipment (PPE)

Procedure:

- Pre-weighing: Allow the **aldoxorubicin hydrochloride** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a suitable weighing vessel, carefully weigh out the desired amount of **aldoxorubicin hydrochloride** (e.g., 5 mg). Handle the compound in a chemical fume hood or a ventilated enclosure.
- Dissolution:
  - Transfer the weighed solid to a sterile vial.
  - Calculate the required volume of DMSO. For a 10 mM stock solution from 5 mg of aldoxorubicin HCl (FW: 787.2 g/mol ):
    - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{FW (g/mol)})$
    - $\text{Volume (L)} = 0.005 \text{ g} / (0.010 \text{ mol/L} * 787.2 \text{ g/mol}) = 0.000635 \text{ L} = 635 \mu\text{L}$
  - Add the calculated volume of sterile DMSO to the vial.

- **Solubilization:** Cap the vial tightly and vortex thoroughly. If precipitation occurs or dissolution is slow, gentle warming (to 37°C) and/or sonication can be used to aid solubilization.<sup>[1]</sup> Ensure the solution is clear before proceeding.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. invivochem.net [invivochem.net]
- 4. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Application Notes: Aldoxorubicin Hydrochloride in DMSO for In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10815357#aldoxorubicin-hydrochloride-solubility-in-dms-for-in-vitro-assays\]](https://www.benchchem.com/product/b10815357#aldoxorubicin-hydrochloride-solubility-in-dms-for-in-vitro-assays)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)